

what is the structure of H2N-PEG5-Hydrazide

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Compound of Interest

Compound Name: H2N-PEG5-Hydrazide

Cat. No.: B12414292

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An In-depth Technical Guide on the Structure of **H2N-PEG5-Hydrazide**

Introduction

H2N-PEG5-Hydrazide is a heterobifunctional chemical compound commonly utilized in bioconjugation, drug delivery, and proteomics. It belongs to the family of polyethylene glycol (PEG) linkers, which are known for their ability to improve the solubility and pharmacokinetic properties of molecules to which they are attached. Specifically, **H2N-PEG5-Hydrazide** is a PEG-based PROTAC (Proteolysis Targeting Chimera) linker, which can be used in the synthesis of PROTACs.^{[1][2]} PROTACs are molecules designed to target specific proteins for degradation within cells.^{[1][2]} This guide provides a detailed examination of the molecular structure of **H2N-PEG5-Hydrazide**.

Molecular Structure

The structure of **H2N-PEG5-Hydrazide** is defined by three key components: a primary amine group (H₂N), a polyethylene glycol chain of five repeating units (PEG5), and a hydrazide group (-C(O)NHNH₂).

- Amine Group (H₂N-):** At one terminus of the molecule is a primary amine group. This functional group is highly reactive towards carboxylic acids, activated esters (like NHS esters), and other carbonyl-containing molecules, allowing for covalent attachment to proteins, peptides, or other substrates.
- Polyethylene Glycol (PEG) Linker (- (CH₂CH₂O)₅ -):** The core of the molecule is a hydrophilic chain of five repeating ethylene glycol units. This PEG linker imparts increased water

solubility to the parent molecule and any conjugate it forms. It also provides a flexible spacer arm, which can be crucial for overcoming steric hindrance in complex biological interactions.

- **Hydrazide Group (-C(O)NHNH₂):** The other terminus of the molecule features a hydrazide group. Hydrazides are reactive towards aldehydes and ketones, forming stable hydrazone linkages. This functionality allows for the specific conjugation to molecules containing these carbonyl groups, which can be naturally present or chemically introduced into biomolecules.

The overall structure is linear, with the flexible PEG5 chain separating the terminal amine and hydrazide functional groups.

Quantitative Data

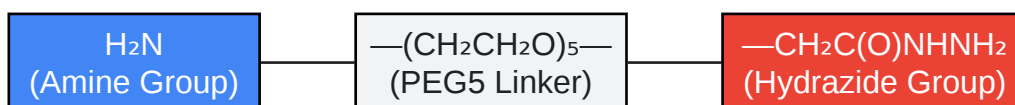
The key quantitative properties of **H2N-PEG5-Hydrazide** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₃ H ₂₉ N ₃ O ₆
Molecular Weight	323.39 g/mol
CAS Number	1449390-64-0

[1]

Structural Diagram

The following diagram illustrates the chemical structure of **H2N-PEG5-Hydrazide**, highlighting its principal functional components.



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Caption: Molecular structure of **H2N-PEG5-Hydrazide**.

Experimental Protocols

No specific experimental protocols for the use of **H2N-PEG5-Hydrazide** were detailed in the provided search results. The reactivity of the terminal amine and hydrazide groups follows standard bioconjugation chemistries. The amine group can be coupled to carboxylic acids using carbodiimide activators like EDC, while the hydrazide group reacts with aldehydes or ketones to form hydrazones.

Signaling Pathways

Information regarding specific signaling pathways directly involving **H2N-PEG5-Hydrazide** was not available in the search results. As a linker molecule, its primary role is to covalently connect two other molecules, and it is not expected to have intrinsic biological activity in signaling pathways.

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References

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